

Navigating the Landscape of PFOA Analysis: A Guide to Proficiency Testing Schemes

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Compound of Interest

Compound Name: *Perfluorooctanoic acid*

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For researchers, scientists, and professionals in drug development, ensuring the accuracy and reliability of analytical data for **perfluorooctanoic acid** (PFOA) in environmental samples is paramount. Proficiency testing (PT) schemes serve as a cornerstone of quality assurance, providing an objective assessment of a laboratory's performance. This guide offers a comparative overview of prominent PT schemes for PFOA analysis, detailing their structure, methodologies, and available performance data to aid laboratories in selecting the most suitable program for their needs.

Perfluorooctanoic acid (PFOA), a member of the per- and polyfluoroalkyl substances (PFAS) family, is a persistent environmental contaminant with potential human health risks. Accurate measurement of PFOA in various environmental matrices, including drinking water, wastewater, and soil, is crucial for monitoring, regulation, and remediation efforts. Proficiency testing is a key tool for laboratories to evaluate and demonstrate their competency in performing these complex analyses.

Comparing Proficiency Testing Providers

Several organizations offer PT schemes for PFOA and other PFAS compounds. This guide focuses on three prominent providers: LGC AXIO Proficiency Testing (AQUACHECK), Phenova, and the Environment Agency Austria. While direct head-to-head comparisons of scheme performance are not always publicly available, this guide synthesizes available information from their publications and related interlaboratory studies to provide a comparative overview.

Provider	Scheme Name(s)	Matrices Offered for PFOA/PFAS Analysis	Analytes Included (PFOA is typically included)	Frequency/Schedule
LGC AXIO Proficiency Testing	AQUACHECK	Drinking Water, Wastewater, Surface Water, Groundwater, Soil, Sludge	A wide range of PFAS including PFOS and PFOA.[1][2]	Multiple rounds per year.[3]
Phenova	Water Pollution (WP), Water Supply (WS)	Drinking Water, Wastewater, Solids/Hazardous Waste, Biosolids	PFOA is included in their PFAS mixes for various EPA methods.[4]	Quarterly and monthly studies are available.[4][5]
Environment Agency Austria	Proficiency Testing for Water Analysis	Groundwater, Surface Water, Wastewater, Drinking Water	A range of organic and inorganic parameters, including PFAS.[6][7]	Approximately 20 rounds are planned annually.[6][7]

Table 1: Overview of Proficiency Testing Scheme Providers for PFOA Analysis

Performance in Interlaboratory Studies

While final reports for specific PT rounds are often proprietary to participating laboratories, published interlaboratory studies provide valuable insights into the performance of environmental labs in PFOA analysis. These studies, which often use materials similar to those in PT schemes, highlight common challenges and expected levels of precision.

A recent interlaboratory study on the non-targeted analysis of PFAS, while not a direct PT scheme, provides relevant data on laboratory performance. The study highlighted the complexity of PFAS analysis and the variability in results among participating laboratories.[8][9][10][11] For targeted PFOA analysis, interlaboratory comparisons have shown that while most

laboratories can achieve acceptable results, challenges remain, particularly at low concentrations and in complex matrices.

Experimental Protocols: A Closer Look

The analytical methods employed in PFOA proficiency testing are critical to achieving accurate results. The most common methodology is Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS), often following a sample preparation step using Solid Phase Extraction (SPE).

Sample Preparation: Solid Phase Extraction (SPE)

SPE is a crucial step for concentrating PFOA from aqueous samples and removing interfering matrix components. The general workflow is as follows:

Caption: A typical Solid Phase Extraction (SPE) workflow for PFOA analysis.

Detailed SPE Protocol (Based on EPA Method 537.1):

- **Cartridge Selection:** A solid-phase extraction cartridge containing a sorbent suitable for retaining PFOA is used. Common choices include polystyrene-divinylbenzene (PS-DVB) based materials.
- **Conditioning:** The SPE cartridge is conditioned with a sequence of solvents, typically methanol followed by reagent water, to activate the sorbent.
- **Sample Loading:** The water sample, often preserved and spiked with an internal standard, is passed through the conditioned cartridge at a controlled flow rate.
- **Washing:** The cartridge is washed with a reagent water to remove hydrophilic interferences.
- **Elution:** The retained PFOA and other PFAS are eluted from the cartridge using a small volume of an organic solvent, such as methanol.
- **Concentration and Reconstitution:** The eluate is concentrated by evaporation under a gentle stream of nitrogen and then reconstituted in a known volume of the initial mobile phase for LC-MS/MS analysis.

Analytical Determination: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS provides the high sensitivity and selectivity required for the determination of PFOA at low concentrations in complex environmental matrices.

Typical LC-MS/MS Parameters:

Parameter	Typical Setting
LC Column	C18 reversed-phase column
Mobile Phase	A gradient of ammonium acetate buffered water and methanol or acetonitrile
Ionization Mode	Electrospray Ionization (ESI) in negative ion mode
MS/MS Transitions	Specific precursor-to-product ion transitions for PFOA and its isotopically labeled internal standard are monitored.

The Proficiency Testing Workflow

Participation in a proficiency testing scheme follows a structured process designed to provide an objective evaluation of a laboratory's analytical capabilities.

Caption: The general workflow of a proficiency testing scheme.

Steps in the Proficiency Testing Process:

- Enrollment: The laboratory enrolls in a specific PT scheme and round.
- Sample Receipt: The PT provider sends one or more blind samples containing a known concentration of PFOA to the participating laboratory.
- Analysis: The laboratory analyzes the PT samples using their routine analytical methods.

- **Result Submission:** The laboratory submits their analytical results to the PT provider by a specified deadline.
- **Statistical Evaluation:** The PT provider performs a statistical analysis of the data from all participating laboratories. The laboratory's result is typically compared to the assigned value, and a performance score, such as a z-score, is calculated.
- **Reporting:** The laboratory receives a report detailing their performance, often including a comparison with the performance of other anonymous laboratories.
- **Corrective Action:** If a laboratory's performance is deemed unsatisfactory, they are typically required to investigate the cause and implement corrective actions.

Conclusion

Proficiency testing is an indispensable tool for environmental laboratories to ensure the quality and comparability of their PFOA analysis data. By participating in reputable PT schemes, laboratories can identify potential issues with their analytical methods, demonstrate their competence to clients and regulatory bodies, and contribute to the generation of high-quality environmental data. This guide provides a starting point for laboratories to explore and compare the available PT schemes, ultimately leading to improved accuracy and confidence in the measurement of PFOA in the environment.

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